

H-Nle-NH₂.HCl: Proper Disposal and Handling Procedures

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Compound of Interest

Compound Name: H-Nle-NH₂.HCl

CAS No.: 94787-97-0

Cat. No.: B555266

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Operational Guide for Laboratory & EHS Personnel

Executive Summary

H-Nle-NH₂.HCl (L-Norleucine amide hydrochloride) is a synthetic amino acid derivative used primarily as a building block in peptide synthesis and peptidomimetic research.^[1] While not classified as an acutely toxic (P-listed) or toxic (U-listed) waste under US EPA RCRA regulations, it must be managed as Hazardous Chemical Waste due to its potential biological activity, nitrogen content, and status as a research chemical with incomplete toxicological data.^[1]

Immediate Action Directive:

- Do NOT dispose of via sanitary sewer (sink).
- Do NOT mix with strong oxidizers or hypochlorites (bleach).
- Primary Disposal Path: High-temperature incineration via a licensed hazardous waste contractor.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties of **H-Nle-NH₂.HCl** is a prerequisite for safe disposal. As a hydrochloride salt of an amino acid amide, it is generally stable but poses specific irritation risks.

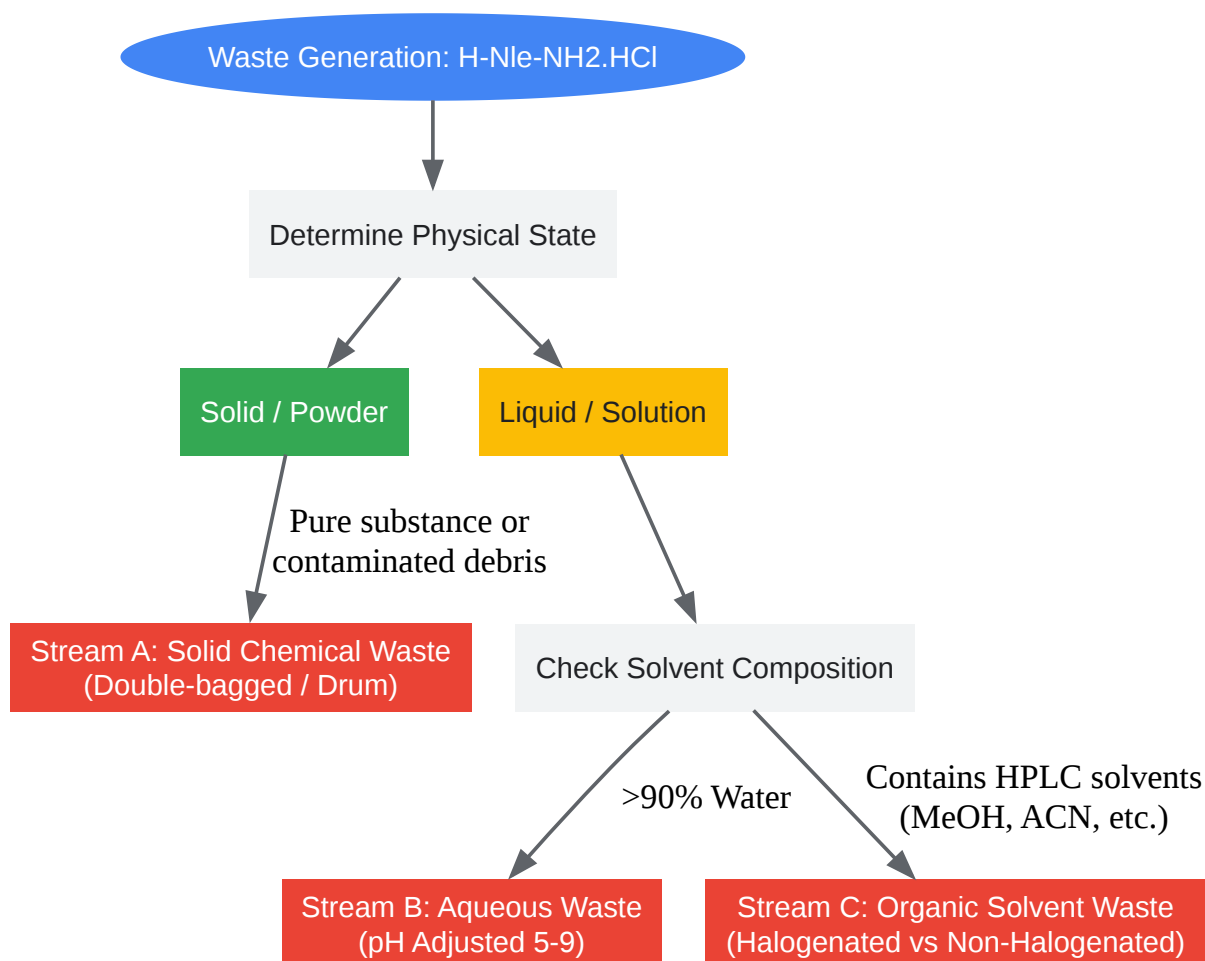
Parameter	Data
Chemical Name	L-Norleucine amide hydrochloride
Synonyms	(S)-2-Aminohexanamide hydrochloride; H-Nle-NH ₂ .HCl
CAS Number	94787-97-0 (L-isomer); 4748-00-9 (DL-isomer)
Molecular Formula	C ₆ H ₁₄ N ₂ O ^{[1][2][3][4]} · HCl
Molecular Weight	166.65 g/mol
Physical State	White to off-white crystalline powder
Solubility	Soluble in water, methanol; sparingly soluble in non-polar solvents. ^{[1][3]}
Acidity (pH)	Aqueous solutions are acidic (pH ~4–5) due to HCl moiety. ^[1]

Hazard Analysis:

- GHS Classification: Skin Irritation (Category 2), Eye Irritation (Category 2A), STOT-SE (Category 3 - Respiratory Irritation).
- Reactivity: Incompatible with strong oxidizing agents.^[5] Reacts with strong bases to liberate the free amine (ammonia-like odor).
- Environmental Impact: High nitrogen content contributes to eutrophication if released into waterways.

Pre-Disposal Assessment & Decision Matrix

Before disposal, characterize the waste state. The physical form (solid vs. liquid) dictates the regulatory waste stream.



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Figure 1: Decision matrix for assigning **H-Nle-NH2.HCl** to the correct waste stream.[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Debris)

Applicability: Expired pure powder, spill cleanup residues, contaminated weighing boats/gloves.

[1]

- Containment: Collect the material in a chemically compatible container. For pure powder, the original manufacturer vial is preferred.
- Secondary Containment: Place the primary container inside a clear, heavy-duty polyethylene bag (minimum 4 mil thickness).
- Labeling: Affix a hazardous waste label.
 - Constituents: "L-Norleucine amide hydrochloride, solid."
 - Hazard Checkbox: Check "Irritant" and "Toxic" (due to R&D status).
- Storage: Store in the laboratory Satellite Accumulation Area (SAA) in a closed container (e.g., a wide-mouth HDPE drum) until pickup.

Protocol B: Liquid Waste (HPLC Effluent & Mother Liquors)

Applicability: Reaction mixtures or HPLC waste containing **H-Nle-NH₂.HCl**.[\[1\]](#)

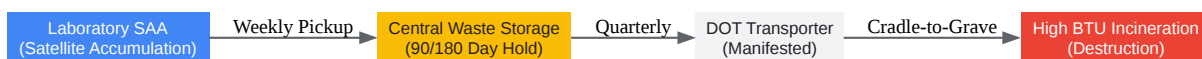
- Segregation:
 - Aqueous Mixtures: If dissolved in water/buffer, verify pH. The HCl salt may lower pH. If pH < 2, it is a D002 (Corrosive) waste. Do not neutralize unless authorized by your facility's license; instead, label as "Acidic Aqueous Waste."
 - Organic Mixtures: If dissolved in Acetonitrile or Methanol (common for peptide HPLC), dispose of in the "Flammable Solvents" carboy.
- Compatibility Check: Ensure the waste container does not contain bleach or strong bases, which could react with the amide or ammonium salt.
- Labeling: List all solvents and the estimated concentration of **H-Nle-NH₂.HCl** (e.g., "Acetonitrile 50%, Water 49%, Norleucine amide HCl 1%").

Regulatory Compliance & Documentation

Trustworthiness in disposal relies on strict adherence to the "Cradle-to-Grave" principle managed by the EPA (USA) or local authorities.

- RCRA Status: **H-Nle-NH2.HCl** is not P-listed or U-listed.[1] However, under the "Mixture Rule," if it is mixed with a listed solvent (e.g., Methanol - F003), the entire mixture is hazardous.[1]
- Waste Code Assignment:
 - Unused Solid: Often classified as "Non-Regulated Chemical Waste" by contractors, but "State-Regulated Waste" in states like California or Minnesota.
 - Low pH Solutions: EPA Waste Code D002 (Corrosivity).
- Manifesting: All off-site shipments must be tracked via a Uniform Hazardous Waste Manifest.

Workflow Visualization:



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Figure 2: The "Cradle-to-Grave" lifecycle for laboratory chemical waste.

Emergency Procedures (Spills)

Minor Spill (< 50g solid or < 100mL liquid):

- PPE: Wear nitrile gloves, lab coat, and safety goggles. Wear a dust mask (N95) if powder is fine/aerosolized.
- Solids: Gently sweep up using a brush and dustpan to avoid generating dust. Place in a bag. Wipe area with a wet paper towel.
- Liquids: Absorb with vermiculite or standard spill pads.
- Disposal: Treat all cleanup materials (gloves, pads, sweepings) as Solid Chemical Waste (Protocol A).

Exposure:

- Eye Contact: Rinse immediately with water for 15 minutes.[5] The HCl salt can cause stinging and redness.
- Skin Contact: Wash with soap and water.

References

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